

Essential Guidance for the Proper Disposal of JNJ-54119936

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Compound of Interest

Compound Name: JNJ-54119936

Cat. No.: B10825128

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Researchers, scientists, and drug development professionals must prioritize safety and compliance when handling and disposing of the chemical probe **JNJ-54119936**. While a specific Safety Data Sheet (SDS) containing detailed disposal procedures for **JNJ-54119936** is not publicly available in the conducted research, it is imperative to obtain this document from the chemical supplier before handling the compound. The SDS will provide compound-specific information crucial for safe disposal. In the absence of a specific SDS, and until one is obtained, laboratory personnel should adhere to established best practices for the disposal of chemical research compounds.

General Procedures for Chemical Waste Disposal in a Laboratory Setting:

All chemical waste is to be considered hazardous unless explicitly determined otherwise. The following steps provide a general framework for the proper disposal of research chemicals like **JNJ-54119936**.

1. Waste Identification and Segregation:

- Properly label all waste containers with the full chemical name, concentration, and hazard characteristics.
- Never mix incompatible wastes to prevent dangerous chemical reactions.

- Segregate waste into categories such as halogenated solvents, non-halogenated solvents, solid waste, and aqueous waste.

2. Container Management:

- Use sturdy, chemically resistant containers that are compatible with the waste they hold.
- Keep waste containers securely closed except when adding waste.
- Ensure containers are in good condition, free from leaks or cracks.
- Do not overfill containers; leave at least 10% headspace to allow for expansion.

3. Personal Protective Equipment (PPE):

- Always wear appropriate PPE when handling chemical waste, including but not limited to:
 - Safety glasses or goggles
 - Chemically resistant gloves
 - A lab coat

4. Storage of Chemical Waste:

- Store chemical waste in a designated, well-ventilated area away from general laboratory traffic.
- Use secondary containment for all liquid hazardous waste to contain potential spills.

5. Disposal Protocol:

- Never dispose of chemical waste down the drain or in the regular trash.
- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for hazardous waste.
- Follow all federal, state, and local regulations for hazardous waste disposal.

Quantitative Data for General Chemical Handling

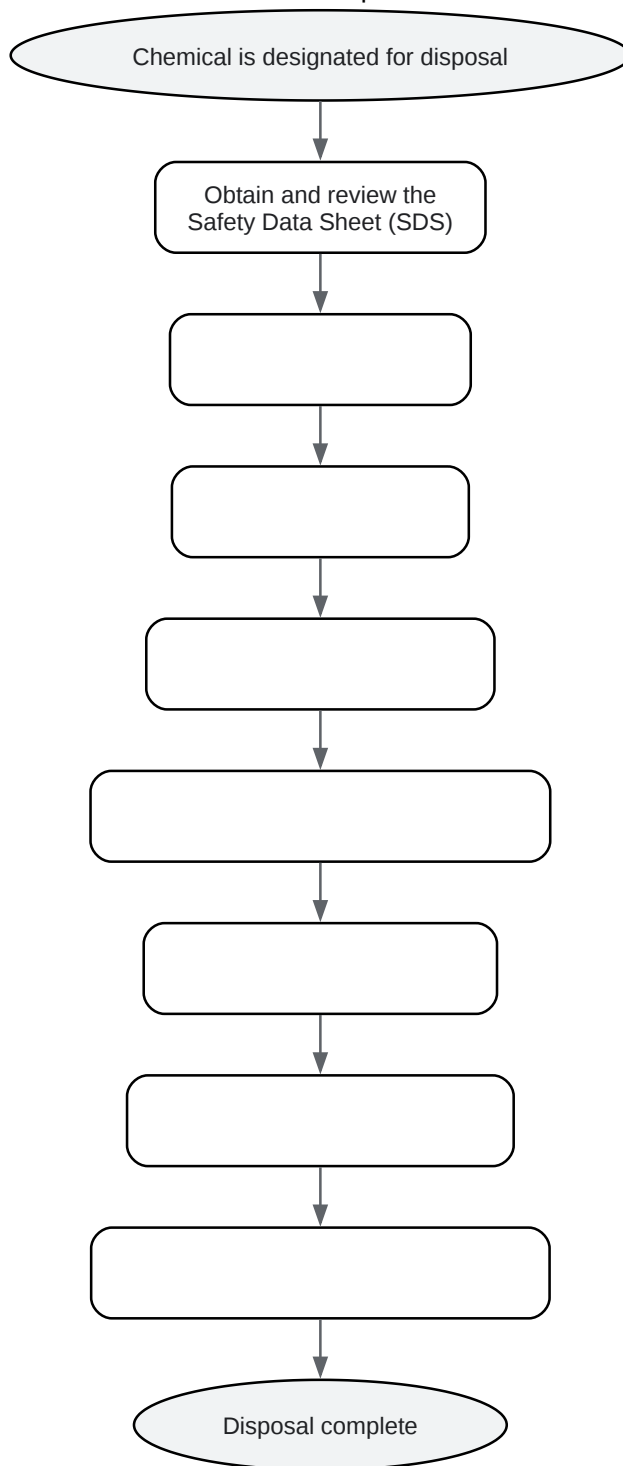
While no specific quantitative data for the disposal of **JNJ-54119936** was found, general handling information for chemical probes is available.

Parameter	Value	Source
Storage (as dry powder)	Room temperature	MedChemExpress, Lucerna-Chem AG[1][2]
Storage (in DMSO)	-20 °C	EUbOPEN[3]
Recommended Concentration (in vitro assay)	Up to 1 µM	EUbOPEN[3]
Solubility in DMSO	Up to 10 mM	EUbOPEN[3]

Logical Workflow for Chemical Disposal

The following diagram illustrates the general decision-making process for the disposal of a chemical compound in a research laboratory.

General Chemical Disposal Workflow

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General Chemical Disposal Workflow

Disclaimer: The information provided above is for general guidance only and is not a substitute for the specific disposal procedures that would be detailed in the Safety Data Sheet for **JNJ-54119936**. It is the responsibility of the user to obtain the SDS from the supplier and to comply with all applicable safety and environmental regulations.

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References

- 1. JNJ-54119936 by MedChem Express, Cat. No. HY-148237-1ST | Lucerna-Chem AG [shop.lucerna-chem.ch]
- 2. medchemexpress.com [medchemexpress.com]
- 3. eubopen.org [eubopen.org]
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